

The Molecular Probe Trideca-4,7-diynal: An Inquiry into its Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trideca-4,7-diynal*

Cat. No.: *B14405806*

[Get Quote](#)

Extensive research into the scientific literature and chemical databases reveals a significant finding regarding the specified molecular probe, **Trideca-4,7-diynal**. Currently, there is no available scientific information detailing the use of **Trideca-4,7-diynal** as a molecular probe. Searches for its synthesis, applications in research, and associated experimental protocols have not yielded any specific results for a molecule with a "diynal" functional group, which contains two alkyne (carbon-carbon triple bond) moieties.

A closely related compound, (4Z,7Z)-Trideca-4,7-dienal, has been identified in chemical databases.[1][2][3][4][5] This molecule, however, is a "dienal," characterized by two alkene (carbon-carbon double bond) functional groups, and is primarily recognized for its role as a flavor and aroma agent, particularly noted for its contribution to the "koku" sensation in certain foods like dried bonito.[1] There is no indication from the available data that (4Z,7Z)-Trideca-4,7-dienal is utilized as a molecular probe in cellular or biochemical research.

The structural difference between a "diynal" and a "dienal" is fundamental and would confer significantly different chemical properties and reactivity. Polyacetylenic compounds, which contain multiple alkyne groups, are a known class of natural products and synthetic molecules with diverse biological activities.[6][7][8][9] Similarly, aldehydes are a functional group known to be reactive and have been incorporated into various chemical probes.[10][11] However, the specific combination in "**Trideca-4,7-diynal**" and its application as a molecular probe is not documented.

Given the absence of published data on **Trideca-4,7-diynal** as a molecular probe, it is not possible to provide the requested detailed Application Notes, Protocols, quantitative data tables, or visualizations of signaling pathways and experimental workflows.

Researchers and professionals interested in the development of novel molecular probes may consider the synthesis and evaluation of **Trideca-4,7-diynal** as a potentially new tool. The design of such a probe would involve considering the reactivity of the di-yne and aldehyde functionalities for potential target interactions and conjugation to reporter molecules. Methodologies for creating trifunctional probes, which incorporate a reactive group, a bioorthogonal handle, and a connectivity group, could serve as a guide for its development.^[12]

Until such research is conducted and published, the scientific community lacks the necessary information to utilize **Trideca-4,7-diynal** for research, diagnostics, or drug development purposes. It is recommended to verify the chemical name and structure of interest, as a typographical error could lead to the investigation of a different, potentially well-characterized molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (4Z,7Z)-Trideca-4,7-dienal | 13552-95-9 | Benchchem [benchchem.com]
- 2. 4,7-Tridecadienal, (4Z,7Z)- | C₁₃H₂₂O | CID 88655382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (Z,Z)-4,7-tridecadienal, 13552-95-9 [thegoodscentcompany.com]
- 4. GSRS [precision.fda.gov]
- 5. (4Z,7Z)-TRIDECA-4,7-DIENAL | 13552-95-9 [chemicalbook.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Polyacetylene: Myth and Reality - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Polyacetylene - Wikipedia [en.wikipedia.org]

- 9. Natural acetylenes. Part 52. Polyacetylenic acids and aromatic aldehydes from cultures of the fungus *Camarophyllus virgineus*(Wulfen ex fr.) Kummer - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 10. New reagents for the introduction of reactive functional groups into chemically synthesized DNA probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. From small molecules to polymeric probes: recent advancements of formaldehyde sensors - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Trifunctional Probe Building Blocks [sigmaaldrich.com]
- To cite this document: BenchChem. [The Molecular Probe Trideca-4,7-diynal: An Inquiry into its Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14405806#utilizing-trideca-4-7-diynal-as-a-molecular-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com